

# Personal protective equipment for handling 3-Pentanone

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## Compound of Interest

Compound Name: 3-Pentanone

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## Essential Safety and Handling Guide for 3-Pentanone

For laboratory professionals, including researchers, scientists, and drug development experts, the safe handling of chemical reagents is paramount. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for **3-Pentanone**, ensuring a secure laboratory environment.

Chemical Profile and Hazards: **3-Pentanone**, also known as Diethyl Ketone, is a highly flammable liquid and vapor that can cause serious eye irritation.[1][2][3] It may also lead to respiratory irritation, drowsiness, or dizziness.[1][2][4] Understanding these hazards is the first step toward safe handling.

## Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is critical when handling **3-Pentanone**. This involves safeguarding the eyes, skin, and respiratory system.

- **Eye and Face Protection:** Always wear safety glasses with side shields or chemical goggles. [5] A face shield may be necessary for operations with a higher risk of splashing.[6]
- **Skin Protection:** Chemical-resistant gloves are mandatory. The choice of glove material should be based on the duration and nature of the contact. For prolonged or frequent

contact, a glove with a protection class of 5 or higher (breakthrough time greater than 240 minutes) is recommended. For brief contact, a glove with a protection class of 3 or higher (breakthrough time greater than 60 minutes) is suitable.[5] Protective clothing, such as overalls and a PVC apron, should be worn to prevent skin exposure.[5] It is important to note that some plastic PPE may generate static electricity and should be avoided.[5]

- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably under a chemical fume hood, to minimize the inhalation of vapors.[4][7] If engineering controls are insufficient, an air-purifying respirator with an appropriate organic vapor cartridge (type ABEK) or a full-face supplied-air respirator should be used.[6] For significant exposures, a self-contained breathing apparatus (SCBA) may be necessary.[8]

## Quantitative Safety Data

The following table summarizes key quantitative safety information for **3-Pentanone** to facilitate a quick risk assessment.

Parameter	Value
CAS Number	96-22-0[1]
Boiling Point	101.5 - 102 °C[1][4]
Flash Point	7 - 13 °C[1][4]
Flammability Limits	LEL: 1.6%, UEL: 7.7%[4]
Autoignition Temperature	445 - 450 °C[1][4]
NIOSH REL (TWA)	200 ppm (705 mg/m <sup>3</sup> )[1]
OSHA PEL (TWA)	200 ppm (705 mg/m <sup>3</sup> )
ACGIH TLV (TWA)	200 ppm (705 mg/m <sup>3</sup> )[1]
ACGIH TLV (STEL)	300 ppm (1057 mg/m <sup>3</sup> )[1]

TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit

## Operational Plan for Safe Handling

A systematic approach to handling **3-Pentanone** is essential to minimize risks. The following procedural steps provide a clear guide for laboratory operations.

#### 1. Preparation and Engineering Controls:

- Ensure the work area is well-ventilated. A chemical fume hood is strongly recommended.[4][7]
- Verify that safety equipment, including an eyewash station and safety shower, is readily accessible.
- Remove all potential ignition sources from the handling area, such as open flames, sparks, and hot surfaces.[4][7] Use explosion-proof electrical and ventilating equipment.[4]
- Ground and bond containers and receiving equipment to prevent static discharge.[4][7]

#### 2. Donning Personal Protective Equipment (PPE):

- Wear the appropriate PPE as detailed above: chemical-resistant gloves, safety goggles or a face shield, and protective clothing.
- Ensure all PPE is in good condition and fits correctly.

#### 3. Handling and Use:

- Avoid direct contact with the skin and eyes.[6]
- Do not inhale vapors or mists.[6]
- Use only non-sparking tools.[4]
- Keep containers tightly closed when not in use.[3][4][7]

#### 4. Spill Response:

- In the event of a spill, immediately evacuate non-essential personnel from the area.
- Remove all ignition sources.[6]

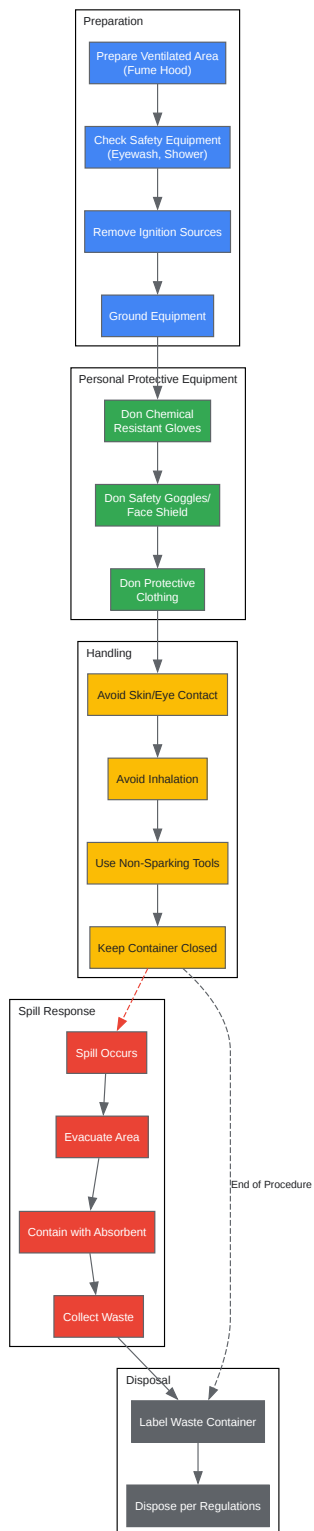
- Ventilate the area.
- Wear appropriate PPE, including respiratory protection.
- Contain the spill using an inert absorbent material such as sand, diatomite, or universal binders.[1][4]
- Collect the absorbed material into a sealed container for disposal.[4][9]

## Disposal Plan

Proper disposal of **3-Pentanone** and its contaminated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Characterization: **3-Pentanone** is considered a hazardous waste due to its flammability.[5]
- Containerization: Collect all **3-Pentanone** waste, including contaminated absorbent materials and disposable PPE, in clearly labeled, sealed containers.[9]
- Disposal Method: Waste must be disposed of in accordance with local, state, and federal regulations.[5] It should not be disposed of with household garbage or poured down the drain.[1] Consult your institution's environmental health and safety (EHS) department for specific disposal procedures. Flinn Scientific suggests disposal method #18b as one option.  
[4]

## Workflow for Safe Handling of 3-Pentanone



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Caption: Workflow for the safe handling of **3-Pentanone**.

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